

# In-Depth Technical Guide: Safety and Handling of Methyl 3-(2-oxoethyl)benzoate

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## Compound of Interest

Compound Name: Methyl 3-(2-oxoethyl)benzoate

Cat. No.: B169735

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and physicochemical properties of **Methyl 3-(2-oxoethyl)benzoate** (CAS No. 124038-37-5). The information is intended for professionals in research and drug development who may be working with this compound.

## Chemical Identity and Physical Properties

**Methyl 3-(2-oxoethyl)benzoate**, with the molecular formula  $C_{10}H_{10}O_3$  and a molecular weight of 178.18 g/mol, is a benzoate ester derivative.<sup>[1]</sup> Its structure consists of a methyl benzoate core with an oxoethyl group at the meta position. While comprehensive experimental data is limited, the following table summarizes its known and predicted physical and chemical properties.

Property	Value	Source(s)
CAS Number	124038-37-5	[1]
Molecular Formula	C <sub>10</sub> H <sub>10</sub> O <sub>3</sub>	[1]
Molecular Weight	178.18 g/mol	[1]
Boiling Point	297.1 ± 23.0 °C (Predicted)	[2]
Density	1.131 g/cm <sup>3</sup>	[2]
Storage Temperature	2-8 °C or under -20°C in an inert atmosphere	[2][3]
Purity	>95%	[3]

## Safety and Hazard Information

A complete Safety Data Sheet (SDS) for **Methyl 3-(2-oxoethyl)benzoate** is not readily available in public domains. However, based on information from chemical suppliers, the following hazard and precautionary statements are associated with this compound. It is imperative to handle this chemical with caution in a well-ventilated laboratory setting.

Hazard Class	GHS Pictogram	Hazard Statements	Precautionary Statements
Skin Irritation	GHS07	H315: Causes skin irritation.	P264: Wash skin thoroughly after handling. P280: Wear protective gloves/protective clothing/eye protection/face protection. P333+P313: If skin irritation or rash occurs: Get medical advice/attention.
Eye Irritation	GHS07	H319: Causes serious eye irritation.	P280: Wear protective gloves/protective clothing/eye protection/face protection. P337+P313: If eye irritation persists: Get medical advice/attention.
Skin Sensitization	GHS07	H317: May cause an allergic skin reaction.	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P280: Wear protective gloves/protective clothing/eye protection/face protection. P333+P313: If skin irritation or rash occurs: Get medical advice/attention.

#### General Handling Precautions:

- Handle in accordance with good industrial hygiene and safety practices.
- Use in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Wash hands thoroughly before and after handling.
- Store in a tightly sealed container in a cool, dry place away from incompatible materials.

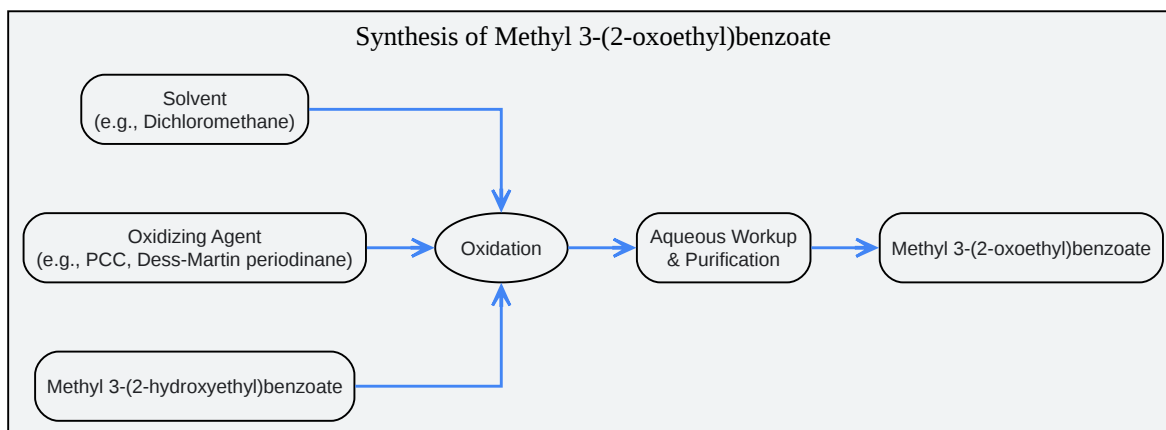
## Experimental Protocols

Detailed experimental protocols for the synthesis and biological evaluation of **Methyl 3-(2-oxoethyl)benzoate** are not extensively published. The following sections provide a putative synthesis protocol based on general organic chemistry principles and a standard workflow for assessing the biological activity of a novel compound.

### Putative Synthesis of Methyl 3-(2-oxoethyl)benzoate

A potential synthetic route to **Methyl 3-(2-oxoethyl)benzoate** could involve the oxidation of the corresponding alcohol, Methyl 3-(2-hydroxyethyl)benzoate.

Reaction Scheme:



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Caption: Putative synthesis of **Methyl 3-(2-oxoethyl)benzoate** via oxidation.

Materials:

- Methyl 3-(2-hydroxyethyl)benzoate
- Pyridinium chlorochromate (PCC) or Dess-Martin periodinane
- Anhydrous dichloromethane (DCM)
- Silica gel for column chromatography
- Standard laboratory glassware and equipment

Procedure:

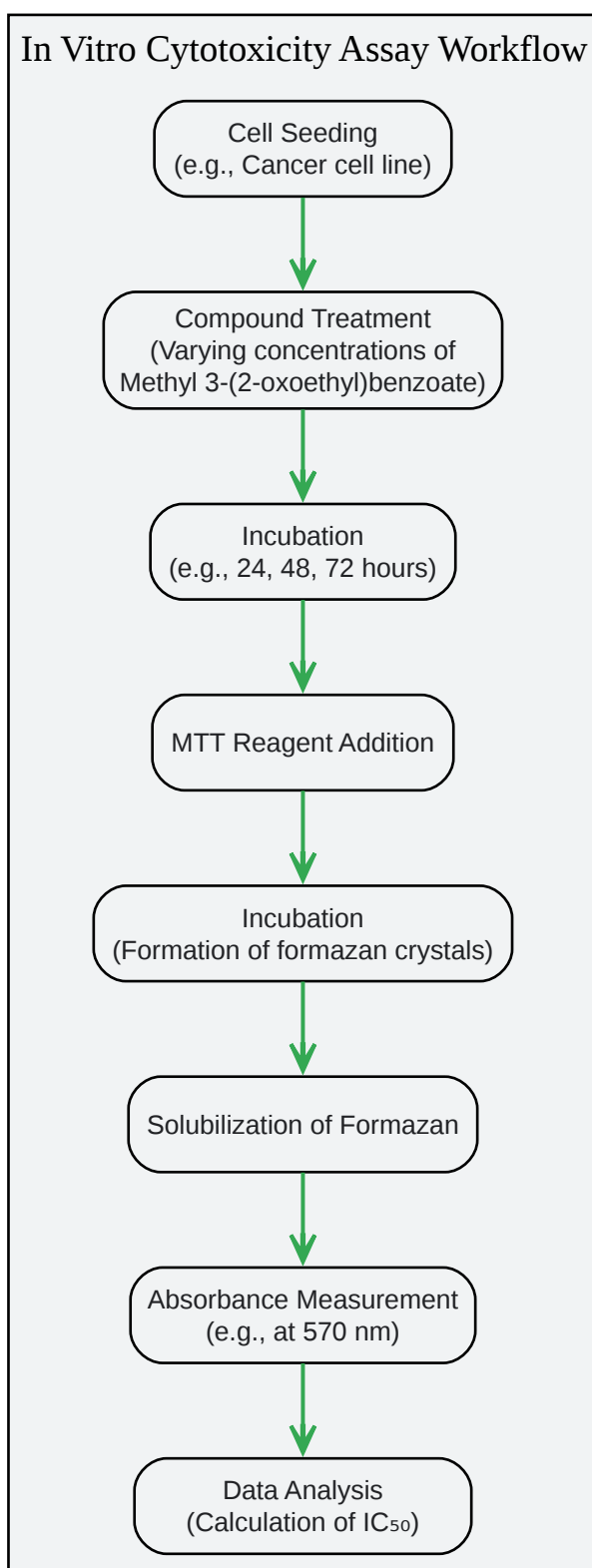
- Dissolve Methyl 3-(2-hydroxyethyl)benzoate in anhydrous DCM in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- Add the oxidizing agent (e.g., PCC or Dess-Martin periodinane) portion-wise to the stirred solution at room temperature.

- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding a suitable quenching agent (e.g., sodium thiosulfate for Dess-Martin periodinane).
- Filter the reaction mixture through a pad of celite or silica gel to remove solid byproducts.
- Wash the filtrate with saturated aqueous sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- Filter and concentrate the organic layer under reduced pressure to obtain the crude product.
- Purify the crude product by flash column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes).
- Characterize the final product by spectroscopic methods (e.g.,  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and mass spectrometry).

## General Workflow for In Vitro Cytotoxicity Assessment

To evaluate the potential biological activity of **Methyl 3-(2-oxoethyl)benzoate**, a standard in vitro cytotoxicity assay, such as the MTT assay, can be performed. This assay assesses the metabolic activity of cells and is a common initial screening method.

## In Vitro Cytotoxicity Assay Workflow



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Caption: General workflow for an MTT-based in vitro cytotoxicity assay.

## Biological Activity and Signaling Pathways

Currently, there is a lack of published scientific literature detailing the specific biological activities or the involvement of **Methyl 3-(2-oxoethyl)benzoate** in any signaling pathways. The structurally related compound, methyl benzoate, has been investigated for its potential as an environmentally safe insecticide.[4] Analogs of methyl benzoate have also been studied as modulators of DNA methylation in hepatocellular carcinoma.[5] These studies suggest that the benzoate scaffold can be a starting point for developing biologically active molecules. Further research is required to elucidate the specific biological profile of **Methyl 3-(2-oxoethyl)benzoate**.

## Conclusion

This technical guide consolidates the currently available information on the safety, handling, and properties of **Methyl 3-(2-oxoethyl)benzoate**. While a comprehensive safety profile and detailed experimental data are limited, the provided information serves as a crucial starting point for researchers. It is essential to exercise caution and adhere to standard laboratory safety protocols when handling this compound. Further investigation into its synthesis, biological activity, and potential mechanisms of action is warranted to fully understand its scientific and therapeutic potential.

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